

Technical Support Center: Umbralisib Tosylate Solubility for In Vitro Assays

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Compound of Interest

Compound Name: *Umbralisib Tosylate*

Cat. No.: *B8752720*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in effectively using **Umbralisib Tosylate** in in vitro assays.

Troubleshooting Guide

Issue: Umbralisib Tosylate is not dissolving.

Q1: What is the recommended solvent for dissolving **Umbralisib Tosylate**?

A1: **Umbralisib Tosylate** is freely soluble in Dimethyl Sulfoxide (DMSO) and soluble in methanol, but it is practically insoluble in water.[1] For in vitro assays, DMSO is the recommended solvent for creating a stock solution.

Q2: I've added DMSO, but the compound is still not fully dissolved. What can I do?

A2: To aid dissolution, you can try the following:

- **Sonication:** Sonicate the solution for a short period (e.g., 10-15 minutes).
- **Gentle Warming:** Gently warm the solution to 37°C. Avoid excessive heat, which could degrade the compound.
- **Vortexing:** Mix the solution vigorously using a vortex mixer.

Issue: My **Umbralisib Tosylate** solution precipitates after dilution in aqueous media.

Q1: Why is my **Umbralisib Tosylate** precipitating when I add it to my cell culture media?

A1: This is a common issue with compounds that have low aqueous solubility. When a concentrated DMSO stock solution is diluted into an aqueous buffer or cell culture medium, the compound can crash out of solution. This is because the overall solvent composition changes, and the aqueous environment cannot maintain the solubility of the hydrophobic compound.

Q2: How can I prevent precipitation upon dilution?

A2: Here are several strategies to minimize precipitation:

- **Lower the Final DMSO Concentration:** Ensure the final concentration of DMSO in your assay is as low as possible, ideally below 0.5%, to minimize solvent-induced cytotoxicity.
- **Stepwise Dilution:** Instead of adding the DMSO stock directly to the final volume of aqueous media, perform a stepwise dilution. First, dilute the stock into a smaller volume of media, vortex gently, and then add this intermediate dilution to the final volume.
- **Pre-warm the Media:** Adding the compound to pre-warmed media (37°C) can sometimes help maintain solubility.
- **Increase the Volume of the Final Dilution:** A higher final volume can help to keep the compound in solution.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Umbralisib Tosylate** in different solvents?

A1: The solubility of **Umbralisib Tosylate** is summarized in the table below.

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	Freely Soluble (Umbralisib free base: 91 mg/mL)
Methanol	Soluble (e.g., 470 mg in 20 mL)
Water	Practically Insoluble
0.1 N HCl	0.16 mg/mL
Phosphate Buffer (0.05M) with 0.5% Sodium Lauryl Sulfate	1.93 mg/mL[2]

Q2: What is the maximum concentration of DMSO that is safe for my cells in culture?

A2: The maximum recommended concentration of DMSO for most cell lines is 0.5% (v/v). Higher concentrations can be cytotoxic. It is always best to include a vehicle control (media with the same final concentration of DMSO) in your experiments to account for any solvent effects.

Q3: How should I store my **Umbralisib Tosylate** stock solution?

A3: Store the DMSO stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Q4: What is the mechanism of action of Umbralisib?

A4: Umbralisib is a dual inhibitor of phosphoinositide 3-kinase delta (PI3Kδ) and casein kinase 1 epsilon (CK1ε).[3][4][5] Inhibition of the PI3K/AKT/mTOR pathway is crucial in B-cell malignancies. CK1ε inhibition has been linked to the Wnt/β-catenin signaling pathway.[3]

Experimental Protocols

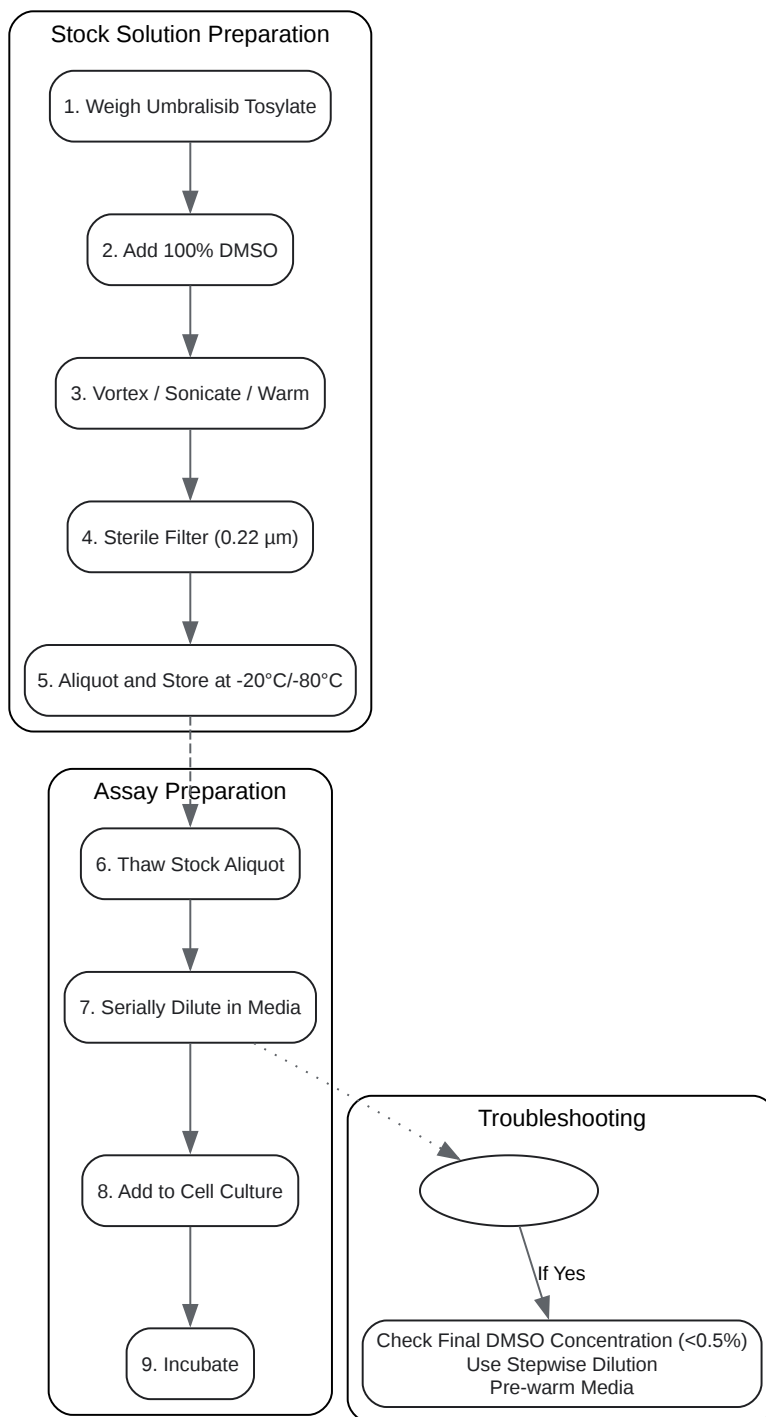
Protocol for Preparing Umbralisib Tosylate Stock Solution

- Weighing: Accurately weigh the desired amount of **Umbralisib Tosylate** powder in a sterile microcentrifuge tube.

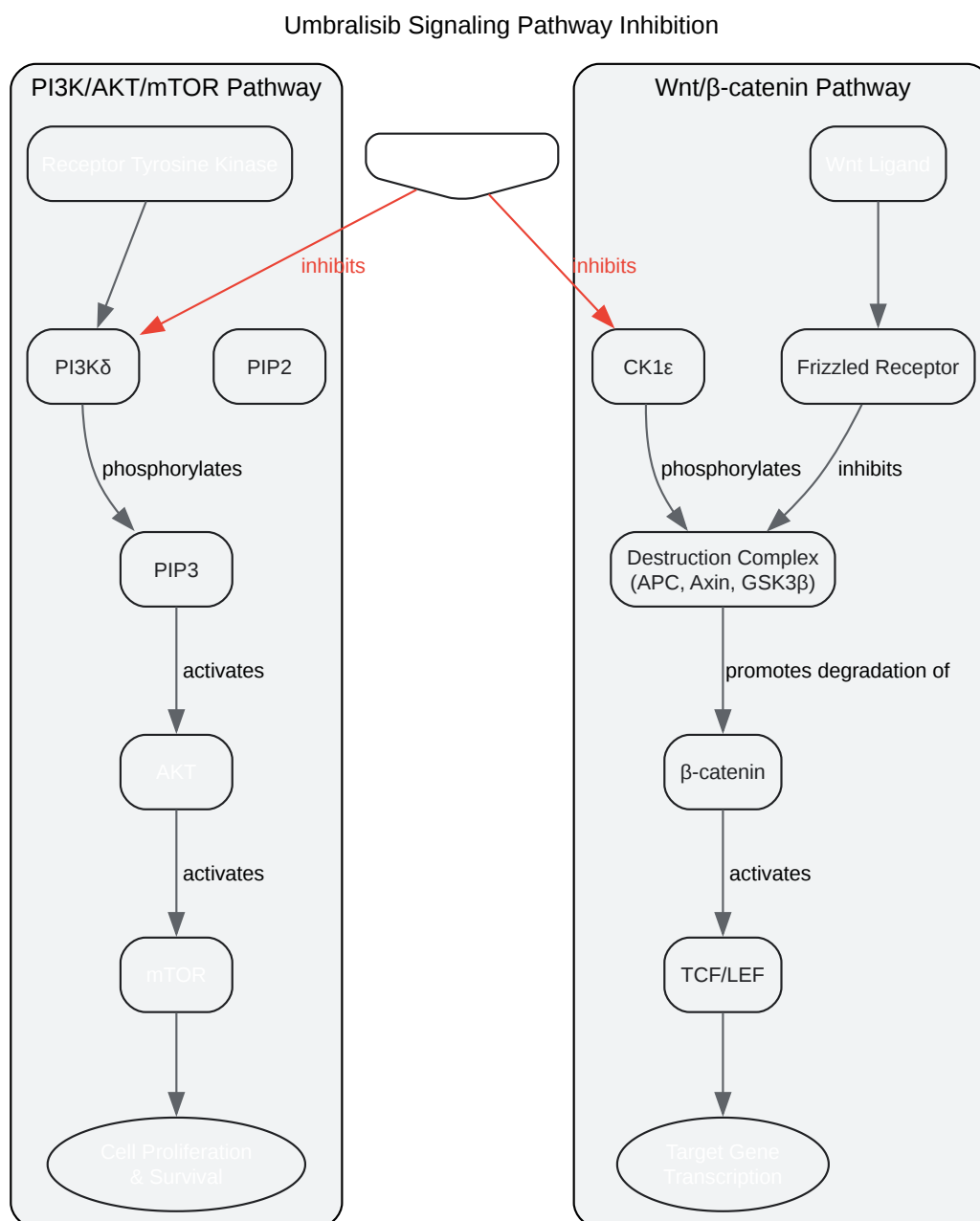
- **Dissolution:** Add the appropriate volume of 100% DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- **Solubilization:** Vortex the solution thoroughly. If necessary, sonicate for 10-15 minutes or warm gently to 37°C until the compound is completely dissolved.
- **Sterilization:** Sterilize the stock solution by filtering it through a 0.22 µm syringe filter into a new sterile tube.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C.

Visualizations

Experimental Workflow for Umbralisib Tosylate in In Vitro Assays

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Caption: A workflow for preparing and using **Umbralisib Tosylate** in in vitro assays, including troubleshooting steps.



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Caption: Umbralisib dually inhibits the PI3K δ and CK1 ϵ signaling pathways.

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